

Safety data sheet (SDS) and handling precautions for 3-Fluorophenylacetylene

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Compound of Interest

Compound Name: 3-Fluorophenylacetylene

Cat. No.: B1297516

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An In-depth Technical Guide to the Safe Handling of 3-Fluorophenylacetylene

Introduction

3-Fluorophenylacetylene (CAS No: 2561-17-3) is a fluorinated hydrocarbon derivative and a terminal alkyne, identified by its molecular formula C_8H_5F .^{[1][2][3]} It serves as a critical intermediate in organic synthesis, particularly in the development of pharmaceuticals, pesticides, and functional organic materials.^[1] Its utility stems from the reactivity of the alkyne group, which allows for further functionalization in complex molecular architectures.^[1] This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **3-Fluorophenylacetylene**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Properties

The physical and chemical characteristics of **3-Fluorophenylacetylene** are essential for its proper handling and storage. It is a clear, colorless to light yellow or orange liquid.^{[1][2][4]} Key quantitative data are summarized below.

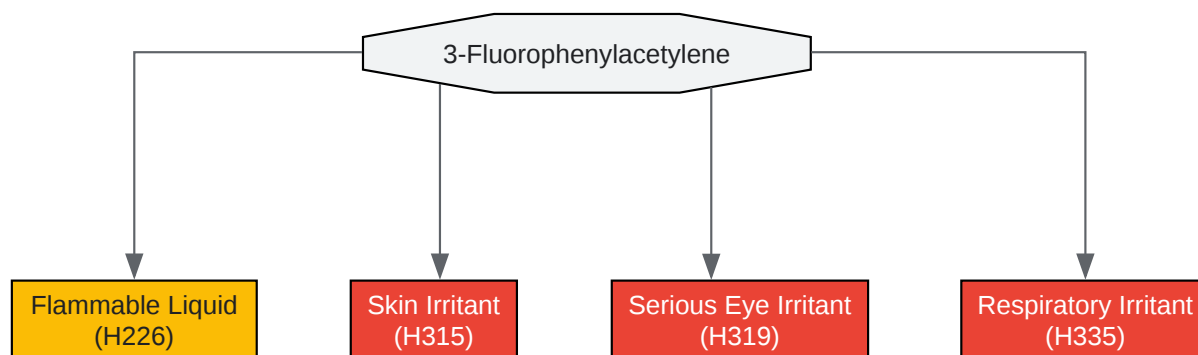
Property	Value	Source
CAS Number	2561-17-3	[1][2][4][5]
Molecular Formula	C8H5F	[1][2][4][6]
Molecular Weight	120.12 g/mol	[1][2][4][6]
Appearance	Colorless to light orange/yellow liquid	[1][2][4]
Density	1.039 g/mL at 25 °C	[1][2][4]
Boiling Point	138 °C	[1][2][4]
Flash Point	32.2 °C (90 °F) - closed cup	[1][2][4]
Vapor Pressure	5.3 mmHg at 25 °C	[1]
Refractive Index	n _{20/D} 1.5170	[1][4]

Hazard Identification and GHS Classification

3-Fluorophenylacetylene is classified as a hazardous substance. Understanding its specific hazards is fundamental to ensuring laboratory safety.

Hazard Class	Category	Hazard Statement	Pictogram
Flammable Liquids	Category 3	H226: Flammable liquid and vapor	GHS02 (Flame)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Data sourced from:[4][5]



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Figure 1: Hazard Profile of **3-Fluorophenylacetylene**.

Experimental Protocols: Safe Handling and Storage

No detailed experimental protocols for synthesis or specific reactions were found in the safety-focused search results. However, a generalized protocol for the safe handling of this chemical in a laboratory setting can be established based on its properties and hazards.

Engineering Controls & Handling Procedures:

- Always work within a certified chemical fume hood to avoid inhalation of vapors.[7]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[7]
- Use explosion-proof electrical, ventilating, and lighting equipment.[5]
- Ground and bond containers and receiving equipment to prevent static discharge.[5]
- Employ only non-sparking tools.[5][7]
- Avoid contact with skin and eyes and prevent inhalation of mist or vapor.[2][5]

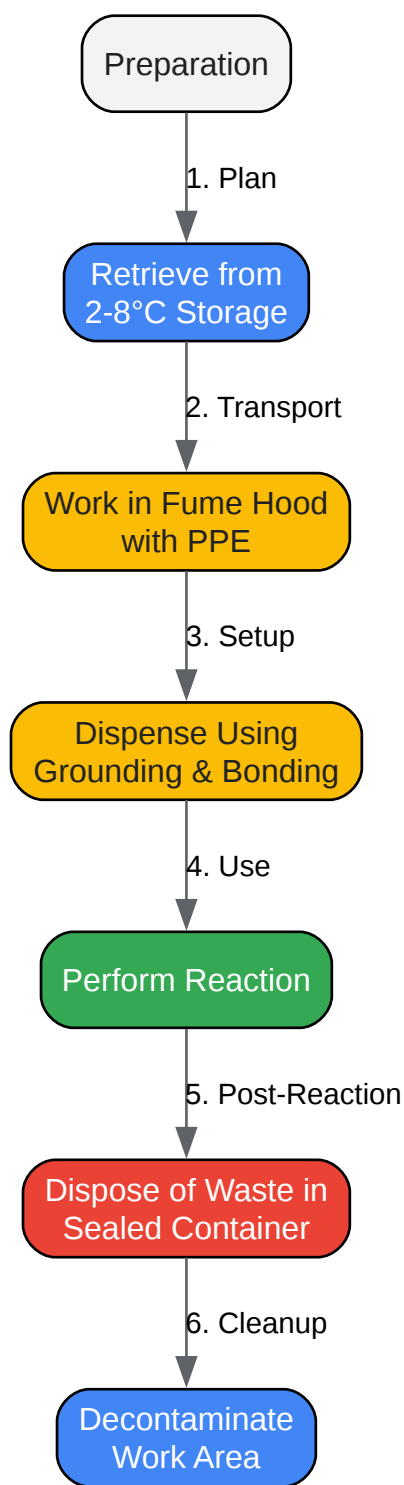
Hygiene Measures:

- Do not eat, drink, or smoke in areas where this chemical is handled.[5]

- Wash hands thoroughly after handling and before any breaks.[\[5\]](#)
- Remove and launder contaminated clothing before reuse.[\[5\]](#)

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[5\]](#)
- Keep containers tightly closed to prevent leakage.[\[2\]](#)[\[5\]](#)
- Store away from heat, sparks, open flames, and other sources of ignition.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- It is recommended to store under an inert atmosphere (e.g., nitrogen or argon) at temperatures between 2-8°C.[\[4\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[7\]](#)



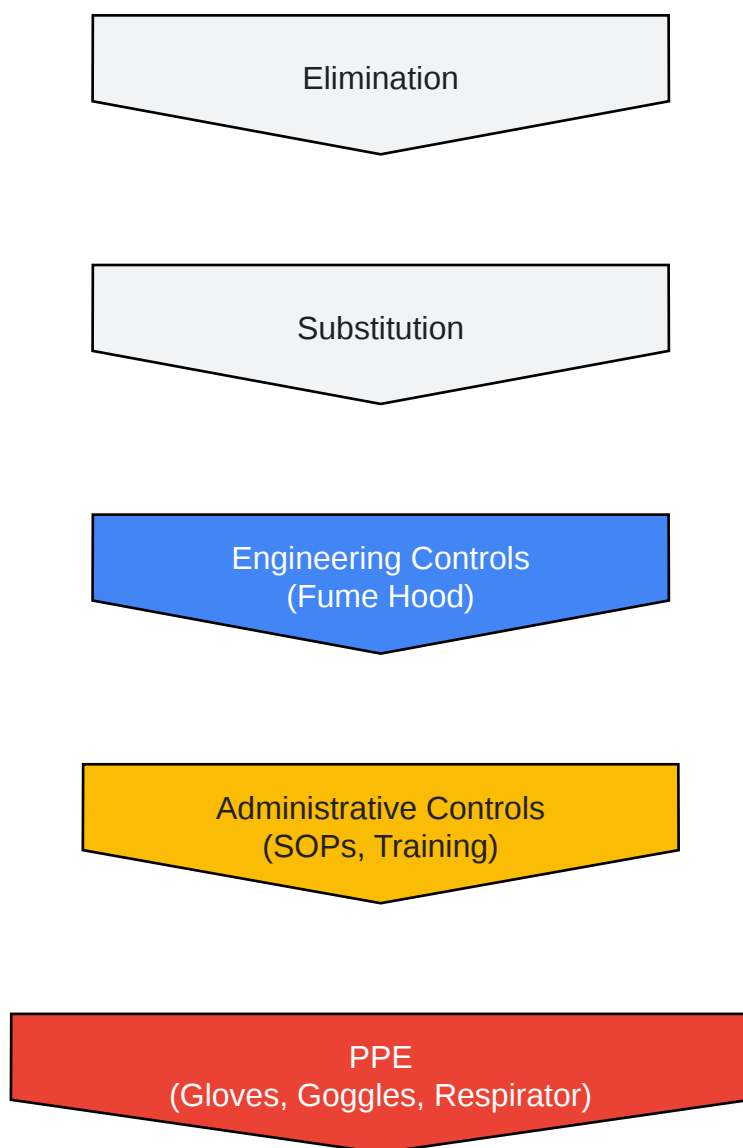
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Figure 2: Standard laboratory workflow for handling **3-Fluorophenylacetylene**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure. The selection of PPE must be based on the concentration and amount of the substance at the specific workplace.[2]

- Eye/Face Protection: Wear chemical safety glasses and a face shield. Equipment should be tested and approved under government standards like NIOSH (US) or EN 166 (EU).[2][5]
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber). Wear impervious, flame-retardant, and anti-static protective clothing.[2][5]
- Respiratory Protection: If engineering controls are insufficient or in case of high vapor concentration, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges. For sole protection, a full-face supplied-air respirator is required.[2]



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Figure 3: Hierarchy of controls for managing chemical exposure.

Emergency Procedures

Immediate and appropriate response during an emergency is crucial.

First Aid Measures

Exposure Route	First Aid Procedure
General Advice	Consult a physician. Show this safety data sheet to the doctor.[2]
Inhalation	Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Consult a physician.[2][5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Consult a physician.[2][5]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes, also under the eyelids. Immediately consult a physician.[2][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Consult a physician.[2]

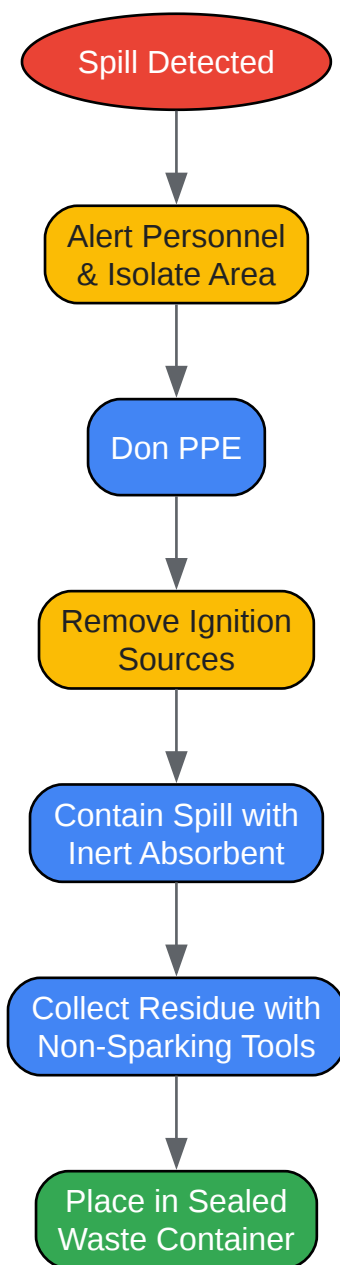
Firefighting Measures

- Suitable Extinguishing Media: Use dry powder, dry sand, or alcohol-resistant foam.[2][5]
- Unsuitable Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: The substance is a flammable liquid.[5] Vapors are heavier than air, may travel to an ignition source and flash back, and can form explosive mixtures with air.[2][5] Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen fluoride.[2]

Accidental Release Measures

- Personal Precautions: Immediately evacuate personnel to a safe area.[2] Wear appropriate PPE.[2][5] Remove all sources of ignition and ensure adequate ventilation.[2][5]
- Environmental Precautions: Prevent the product from entering drains or public waters.[2]

- Containment and Cleanup: Stop the leak if it is safe to do so.[5] Contain the spill using a dike or absorb it with an inert material like dry sand or earth.[5] Collect the material using non-sparking tools into a suitable, closed container for disposal.[5][7]



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Figure 4: Workflow for responding to an accidental spill.

Stability and Reactivity

Parameter	Description
Reactivity	No specific reactivity data is available.
Chemical Stability	Stable under recommended storage conditions (cool, dry, inert atmosphere).[2]
Possibility of Hazardous Reactions	No data available.
Conditions to Avoid	Heat, flames, sparks, and all other sources of ignition.[2][7]
Incompatible Materials	Strong oxidizing agents.[2][7]
Hazardous Decomposition Products	Under fire conditions, may produce carbon oxides and hydrogen fluoride.[2]

Toxicological Information

The toxicological properties of **3-Fluorophenylacetylene** have not been thoroughly investigated.[2] The available information is primarily based on its classification and the properties of similar compounds.

- Acute Toxicity: No data available.[2]
- Skin Corrosion/Irritation: Causes skin irritation.[4][5]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[4][5]
- Respiratory/Skin Sensitization: No data available.[2]
- Germ Cell Mutagenicity: No data available.[2]
- Carcinogenicity: Not identified as a carcinogen by IARC.[2]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[2][5]
- Additional Information: Potential symptoms of overexposure may include salivation, nausea, abdominal pain, vomiting, and fever.[2] A significant concern with fluoride-containing

compounds is that the fluoride ion can reduce serum calcium levels, which may lead to fatal hypocalcemia.[2]

Conclusion

3-Fluorophenylacetylene is a valuable chemical intermediate that requires careful and informed handling due to its flammability and irritant properties. Adherence to the safety protocols outlined in this guide—including the use of appropriate engineering controls, personal protective equipment, and emergency preparedness—is essential for mitigating risks in a research and development environment. All personnel must be thoroughly trained on these procedures before working with this compound.

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